

# An In-depth Technical Guide to Fenuron-d5 (CAS Number: 1219802-06-8)

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## Compound of Interest

Compound Name: Fenuron-d5

Cat. No.: B580820

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This technical guide provides a comprehensive overview of **Fenuron-d5**, a deuterated isotropic analog of the herbicide Fenuron. Given the limited availability of in-depth technical data for **Fenuron-d5**, this guide also includes relevant information on the parent compound, Fenuron, to provide a more complete context for its properties and applications. **Fenuron-d5** is primarily utilized as an internal standard in analytical and research settings, particularly in mass spectrometry-based methods for the quantification of Fenuron.

## Physicochemical and Analytical Data

Quantitative data for **Fenuron-d5** and its non-deuterated parent compound, Fenuron, are summarized below. This information is critical for analytical method development, environmental monitoring, and toxicological studies.

Table 1: Physicochemical Properties of **Fenuron-d5** and Fenuron

Property	Fenuron-d5	Fenuron
CAS Number	1219802-06-8[1][2]	101-42-8[3]
Molecular Formula	C <sub>9</sub> H <sub>7</sub> D <sub>5</sub> N <sub>2</sub> O[1]	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O[4]
Molecular Weight	169.24 g/mol [1]	164.20 g/mol [3]
Synonyms	N,N-Dimethyl-N'-(phenyl-d5)urea, 1,1-dimethyl-3-(phenyl-d5)urea	1,1-Dimethyl-3-phenylurea, N,N-Dimethyl-N'-phenylurea
Appearance	Solid	White, crystalline solid
Isotopic Enrichment	Typically ≥98 atom % D	Not Applicable

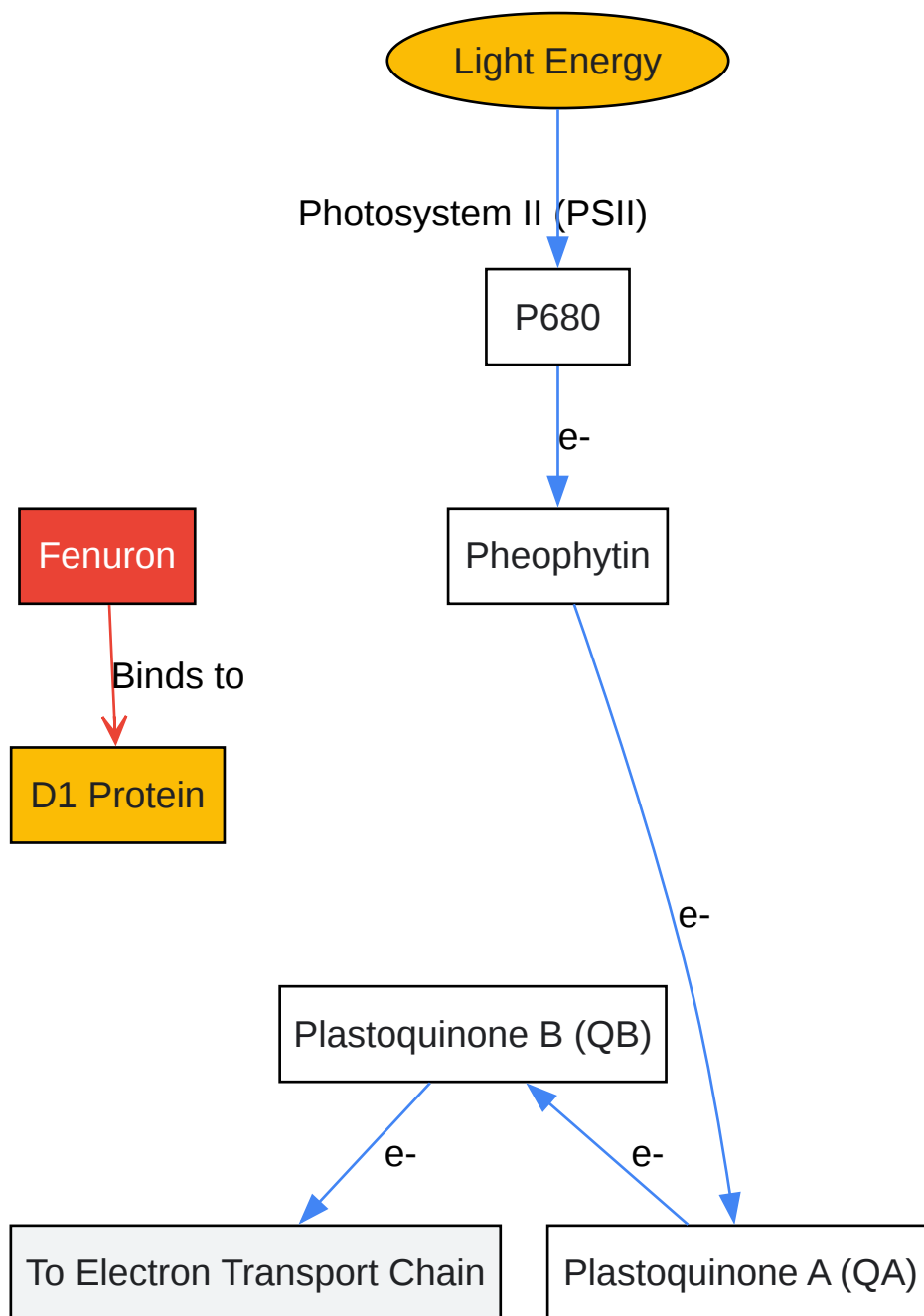
Table 2: Analytical Data for Fenuron

Parameter	Value	Reference
Melting Point	131-133 °C	[3]
Water Solubility	3.85 g/L at 25 °C	[3]
LogP	1.0	[3]
Vapor Pressure	0.002 Pa at 60 °C	
Henry's Law Constant	9.71 x 10 <sup>-10</sup> atm-cu m/mole at 25 °C (estimated)	

## Mechanism of Action (Fenuron)

Fenuron, and by extension **Fenuron-d5**, belongs to the phenylurea class of herbicides. The primary mechanism of action for these compounds is the inhibition of photosynthesis. Specifically, Fenuron blocks the electron transport chain in Photosystem II (PSII) by binding to the D1 protein. This disruption prevents the flow of electrons from plastoquinone QA to QB, leading to a halt in ATP and NADPH production, ultimately causing plant death.[4][5][6][7]

## Mechanism of Action of Fenuron



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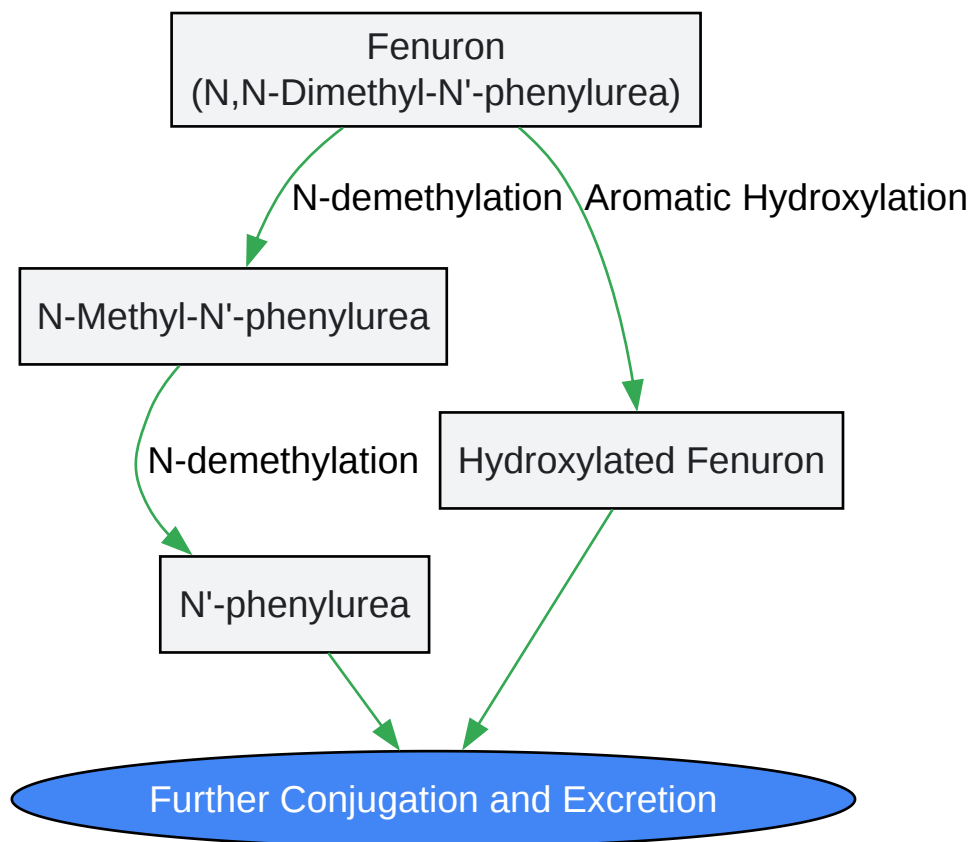
Fenuron inhibits electron transport in Photosystem II.

## Metabolic Pathways (Fenuron)

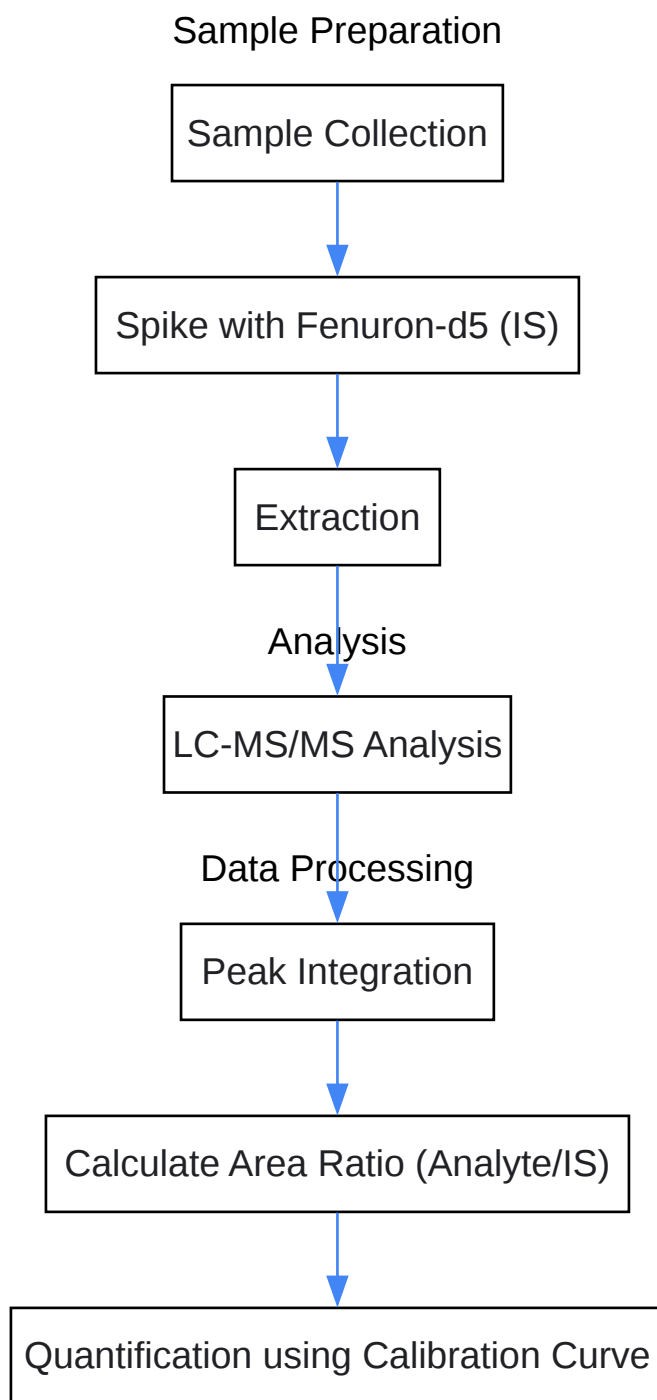
The metabolism of phenylurea herbicides like Fenuron in biological systems, such as in soil microorganisms and animals, primarily involves two main types of reactions: N-demethylation

and aromatic hydroxylation.[3] These processes increase the water solubility of the compound, facilitating its excretion. The deuteration on the phenyl ring of **Fenuron-d5** makes it a stable internal standard as this part of the molecule is less prone to metabolic alteration compared to the N-methyl groups.

## Proposed Metabolic Pathway of Fenuron



## Experimental Workflow for Fenuron Quantification

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